Technical Guide: A Literature Review of 5-AMAM-2-CP

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Compound of Interest

Compound Name:	*5-AMAM-2-CP*
CAS No.:	*864628-19-3*
Cat. No.:	*B2963481*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides a comprehensive review of the available scientific literature concerning the compound identified as **5-AMAM-2-CP**. Initial investigations revealed that "**5-AMAM-2-CP**" is a designation for a major metabolite of the neonicotinoid insecticide, Acetamiprid. The correct chemical name for this compound is N-[(6-chloropyridin-3-yl)methyl]-N-methylacetamide, and its Chemical Abstracts Service (CAS) registry number is 864628-19-3.[1]

Acetamiprid, the parent compound, is a widely used insecticide that functions as an agonist of nicotinic acetylcholine receptors (nAChRs), leading to the overstimulation of the nervous system in insects.[2][3] The metabolism of Acetamiprid results in several breakdown products, including N-[(6-chloropyridin-3-yl)methyl]-N-methylacetamide, which is the focus of this guide. While extensive research has been conducted on Acetamiprid, specific data on its individual metabolites are less abundant. This document synthesizes the available information regarding the formation, toxicological profile, and mechanism of action of this particular metabolite.

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Chemical and Physical Properties

While specific experimental data for the physical properties of N-[(6-chloropyridin-3-yl)methyl]-N-methylacetamide are not readily available in the reviewed literature, its chemical structure has been determined.

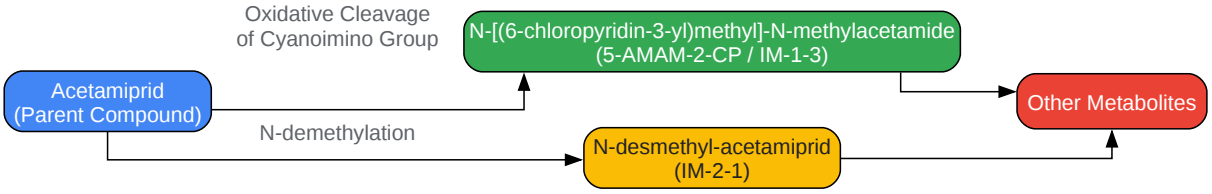
Property	Value	Reference
Chemical Name	N-[(6-chloropyridin-3-yl)methyl]-N-methylacetamide	[1]
CAS Number	864628-19-3	[1]
Molecular Formula	C9H11ClN2O	[1]
Molecular Weight	198.65 g/mol	[1]
SMILES	CC(=O)N(C)Cc1cncc(c1)Cl	[4]

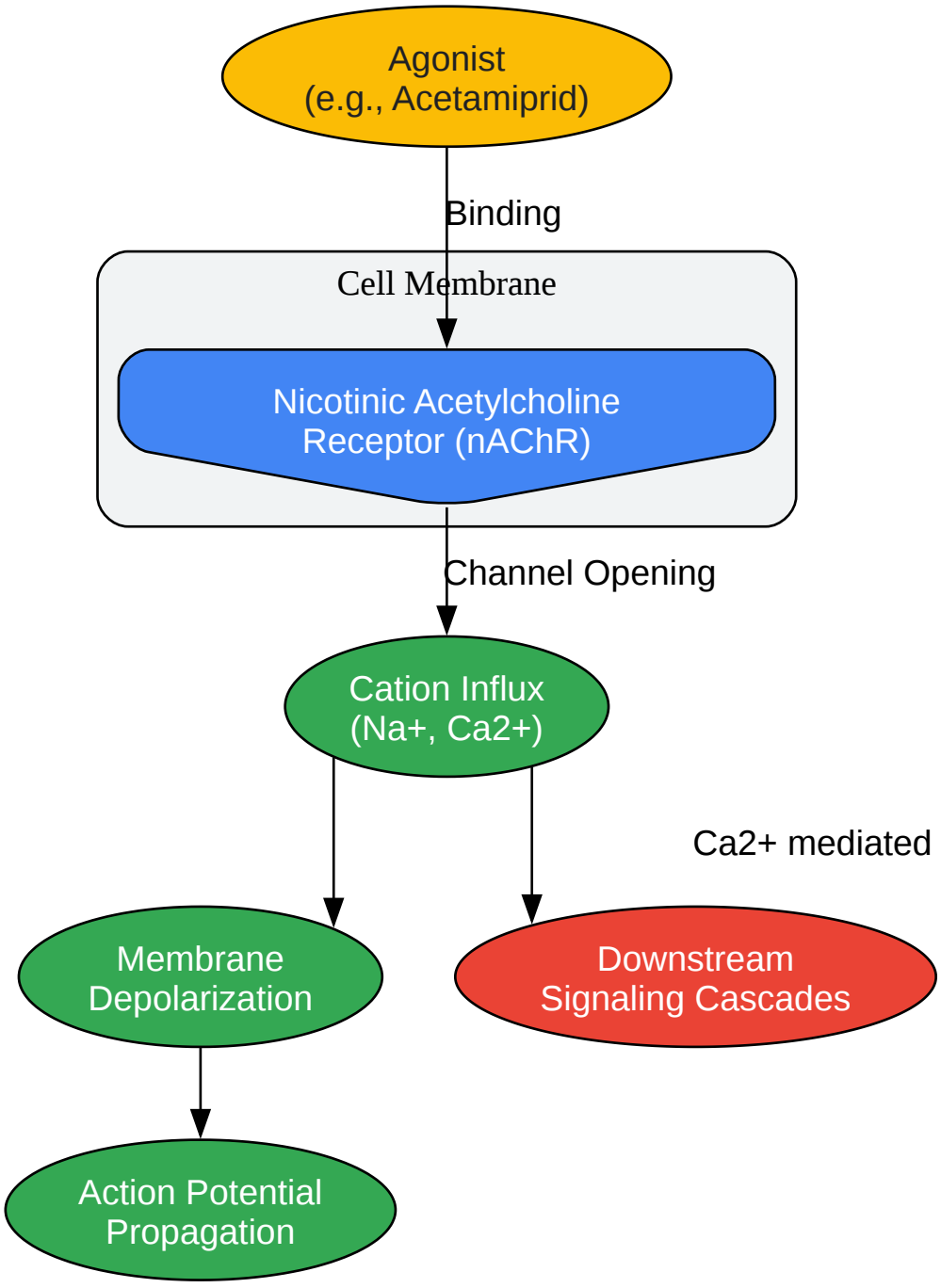
Metabolic Formation

N-[(6-chloropyridin-3-yl)methyl]-N-methylacetamide is a product of the metabolic breakdown of Acetamiprid in various organisms. The metabolic pathways of Acetamiprid have been studied in mammals, insects, and microorganisms. The formation of this metabolite, often referred to as IM-1-3 in toxicological studies, primarily occurs through the oxidative cleavage of the cyanoimino group of Acetamiprid.[5][6] Another major metabolic route is N-demethylation, which leads to the formation of the metabolite IM-2-1.[5][6]

Below is a diagram illustrating the primary metabolic pathways of Acetamiprid leading to the formation of N-[(6-chloropyridin-3-yl)methyl]-N-methylacetamide (IM-1-3) and other major metabolites.

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